

The Environmental Fate and Impact of Acetyl Tributyl Citrate: A Technical Guide

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Compound of Interest

Compound Name: Acetyl Tributyl Citrate

Cat. No.: B1666534

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Introduction

Acetyl tributyl citrate (ATBC) is a widely used plasticizer, favored for its low toxicity and biodegradability, often serving as an alternative to phthalate-based plasticizers in a variety of applications including food packaging, medical devices, and cosmetics.[1] As its use becomes more widespread, a thorough understanding of its environmental fate and ecotoxicological impact is crucial for a comprehensive risk assessment. This technical guide provides an in-depth overview of the current scientific knowledge on the environmental behavior and effects of ATBC, presenting quantitative data, detailed experimental protocols, and visual representations of key processes to support further research and informed decision-making.

Physicochemical Properties

ATBC is a colorless, transparent liquid with low water solubility. Its propensity to adsorb to suspended solids and sediments is indicated by its estimated Koc value of 1800.[2] Volatilization from moist or dry soil surfaces is not considered a significant fate process due to its low Henry's Law constant and vapor pressure.[2]

Environmental Fate Biodegradation

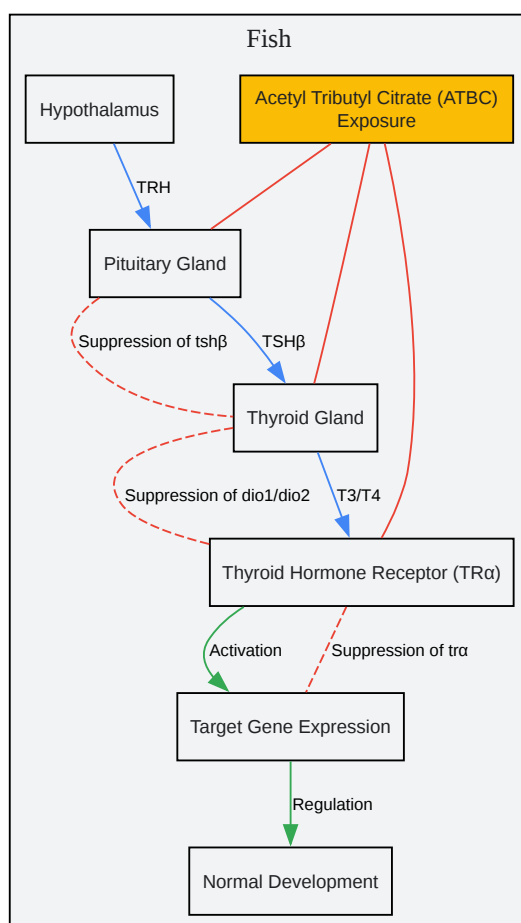
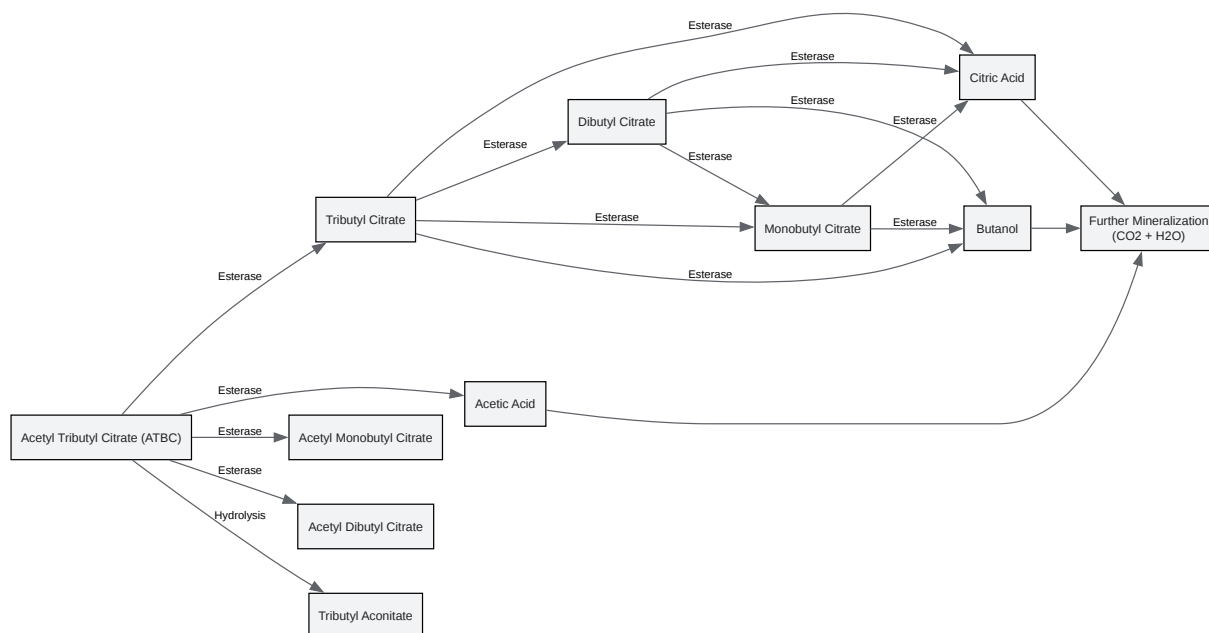
ATBC is considered to be inherently biodegradable.[3] However, it is not readily biodegradable, with studies showing 16% biodegradation over 28 days under the conditions of OECD Guideline 301D.[3] In contrast, under conditions simulating a longer environmental presence (OECD Guideline 302C), it demonstrates significant degradation, reaching 82% after 28 days. [3]

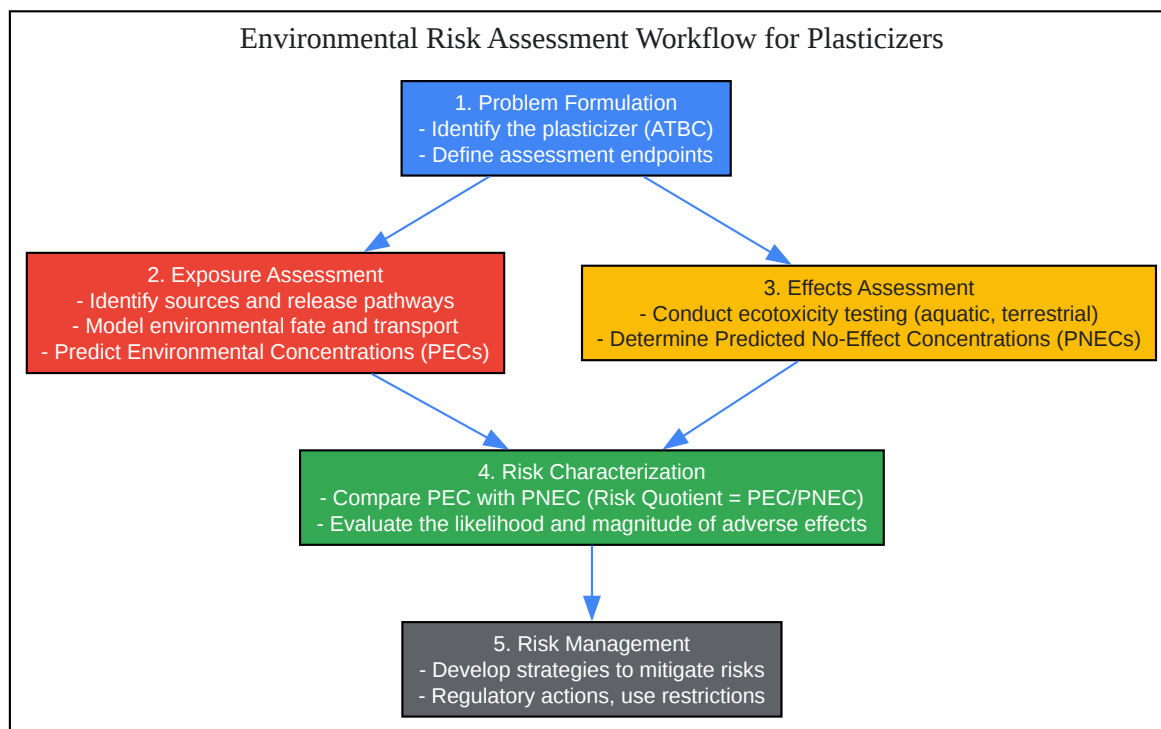
Table 1: Biodegradability of **Acetyl Tributyl Citrate**

Test Guideline	Duration	Biodegradation Rate	Classification
OECD Guideline 301D	28 days	16%	Not readily biodegradable[3]
OECD Guideline 302C	28 days	82%	Inherently biodegradable[3]

The biodegradation of ATBC is initiated by enzymatic hydrolysis of its ester bonds. In biological systems, this process is mediated by esterases, including carboxylesterases and cytochrome P450 enzymes, particularly CYP2C19 and CYP3A4.[4][5] The hydrolysis leads to the formation of several metabolites.

The primary metabolic pathway involves the cleavage of the acetyl and butyl ester linkages. The initial hydrolysis can result in the formation of tributyl citrate, **acetyl tributyl citrate**, monobutyl citrate, and dibutyl citrate.[6] Further hydrolysis of tributyl citrate yields citric acid and butanol. The acetyl group is hydrolyzed to acetic acid. These smaller, more water-soluble compounds can then be further mineralized by microorganisms in the environment. One study also identified tributyl aconitate as a hydrolysis product of ATBC in aqueous food simulants.[7]





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